

# Nigrolineaxanthone V CAS number and IUPAC name

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## Compound of Interest

Compound Name: Nigrolineaxanthone V

Cat. No.: B041114

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## Nigrolineaxanthone V: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Nigrolineaxanthone V** is a naturally occurring xanthone derivative isolated from the stem bark of *Garcinia nigrolineata*. Xanthones are a class of polyphenolic compounds known for their diverse and significant biological activities. This document provides a comprehensive overview of the available technical information for **Nigrolineaxanthone V**, including its chemical identity, and a summary of the current state of research into its biological properties.

### Chemical Identification

Identifier	Value
CAS Number	864516-31-4
IUPAC Name	7,12-Dihydroxy-9-methoxy-2,2-dimethyl-10-(3-methylbut-2-en-1-yl)-2H,6H-pyrano[3,2-b]xanthen-6-one
Molecular Formula	C <sub>24</sub> H <sub>24</sub> O <sub>6</sub>
Molecular Weight	408.45 g/mol

## Physicochemical and Biological Data

Currently, there is a notable absence of specific quantitative data in publicly accessible literature regarding the physicochemical properties and biological activities of

**Nigrolineaxanthone V**. While numerous studies have investigated the extracts of *Garcinia nigrolineata* and other isolated xanthones from this plant, specific metrics such as IC<sub>50</sub> or MIC values for **Nigrolineaxanthone V** have not been reported.

For context, other xanthones isolated from *Garcinia nigrolineata* have demonstrated a range of biological activities. For instance, various studies have reported antibacterial, antidiabetic, and cytotoxic effects of other Nigrolineaxanthonones and related compounds from the same plant.

However, it is crucial to emphasize that these findings are not directly attributable to

**Nigrolineaxanthone V**.

## Experimental Protocols

### Isolation of **Nigrolineaxanthone V**

The following is a generalized procedure for the isolation of **Nigrolineaxanthone V** from the stem bark of *Garcinia nigrolineata*, as adapted from the initial discovery publication by Rukachaisirikul et al. (2003).<sup>[1]</sup> This protocol describes the separation of a mixture of xanthones, from which **Nigrolineaxanthone V** was identified.

#### 1. Extraction:

- The dried, powdered stem bark of *Garcinia nigrolineata* is exhaustively extracted with methanol (MeOH) at room temperature.
- The resulting methanolic extract is then concentrated under reduced pressure to yield a crude extract.

#### 2. Chromatographic Separation:

- The crude methanol extract is subjected to column chromatography on silica gel.
- A gradient elution system is employed, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with solvents such as ethyl acetate (EtOAc) and

methanol (MeOH).

- Fractions are collected and monitored by thin-layer chromatography (TLC).

### 3. Purification:

- Fractions containing xanthone profiles of interest are combined and further purified using repeated column chromatography on silica gel.
- Final purification of individual compounds, including **Nigrolineaxanthone V**, is often achieved through preparative thin-layer chromatography (pTLC) or recrystallization from an appropriate solvent system.

### 4. Structure Elucidation:

- The structure of the isolated **Nigrolineaxanthone V** is determined using spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Signaling Pathways and Mechanism of Action

As of the latest available research, there is no specific information detailing the signaling pathways or the precise mechanism of action for **Nigrolineaxanthone V**. Research on other xanthone derivatives suggests a variety of potential mechanisms, including but not limited to, enzyme inhibition, antioxidant activity, and modulation of inflammatory pathways. However, dedicated studies are required to elucidate the specific biological targets and pathways of **Nigrolineaxanthone V**.

Due to the lack of data on its mechanism of action, a signaling pathway diagram for **Nigrolineaxanthone V** cannot be provided at this time.

## Conclusion

**Nigrolineaxanthone V** is a structurally identified natural product with a confirmed CAS number and IUPAC name. While its origin and a general isolation methodology are documented, there is a significant gap in the scientific literature regarding its specific quantitative biological activities, physicochemical properties, and mechanism of action. This presents an opportunity for further research to explore the therapeutic potential of this xanthone derivative. Future

studies should focus on the in vitro and in vivo evaluation of **Nigrolineaxanthone V** to determine its bioactivities and to elucidate the signaling pathways through which it may exert its effects.

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## References

- 1. Xanthones from the stem bark of *Garcinia nigrolineata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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